

Advanced Recrystallization Protocols for 2-Hydroxy-3-nitrobenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Abstract & Strategic Overview

2-Hydroxy-3-nitrobenzamide (also known as 3-nitrosalicylamide) is a critical pharmacophore used in the synthesis of benzoxazole-based antiviral agents and PARP inhibitors (e.g., Iniparib analogs). Its purification is often complicated by the presence of regioisomers (2-hydroxy-5-nitrobenzamide) and unreacted starting material (3-nitrosalicylic acid).

This guide moves beyond generic "dissolve and cool" instructions. It provides three targeted protocols based on the specific impurity profile and desired polymorph.

Physicochemical Profile

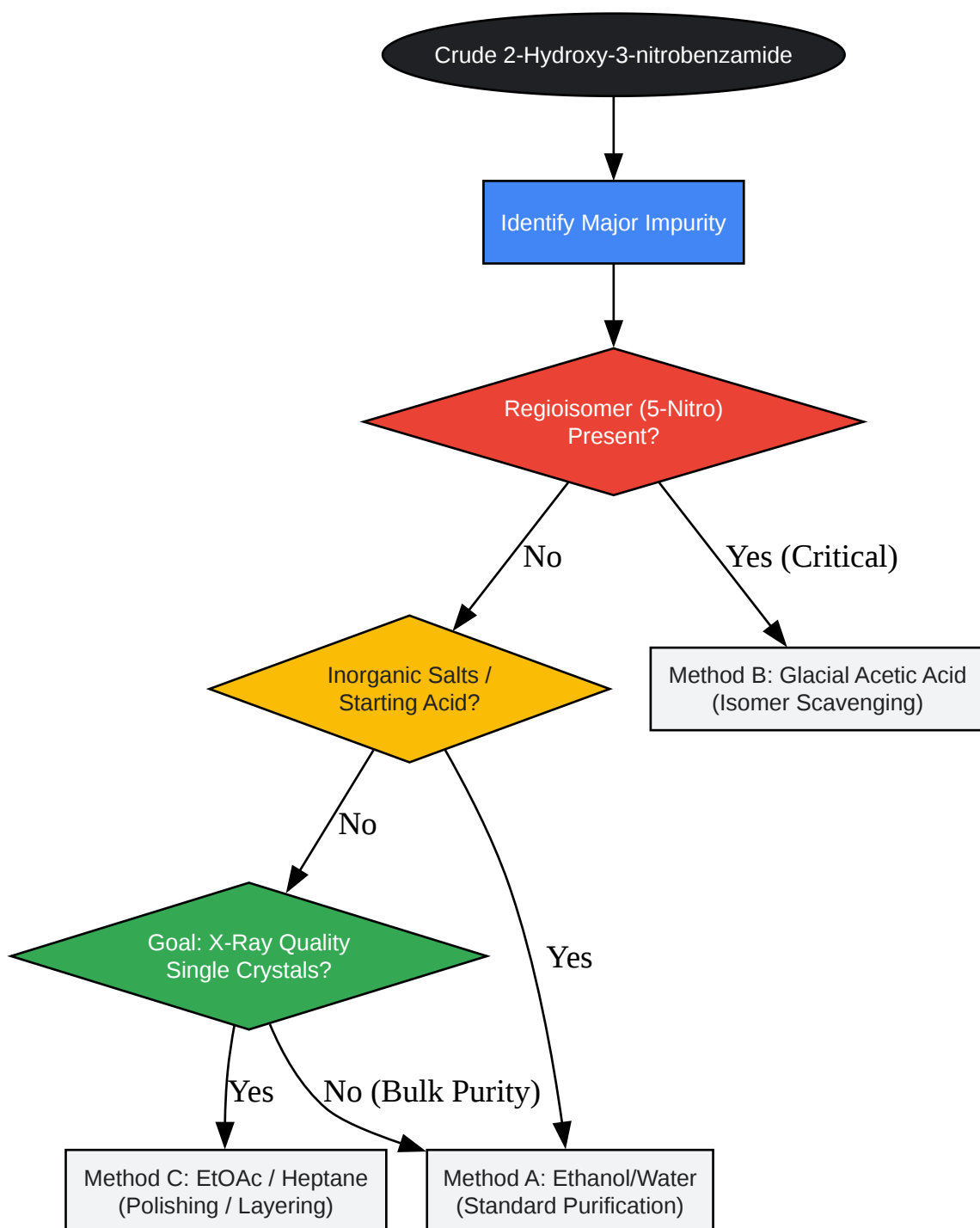
Property	Data	Notes
CAS No.	2912-76-7	
Molecular Weight	182.13 g/mol	
Appearance	Yellow to Orange Prisms/Needles	Nitro group induces color.
Melting Point	~224–228°C	Varies by solvate form; verify via DSC.
pKa	~6.5 (Phenolic OH)	Acidic proton affects solubility in basic media.
Key Solubility	Hot EtOH, Hot AcOH, EtOAc	Insoluble in Hexanes, Water (Cold).

Critical Solubility Logic

Understanding the molecular interaction is prerequisite to successful crystallization:

- **Intramolecular Hydrogen Bonding:** The 2-hydroxy and amide carbonyl groups form a strong intramolecular hydrogen bond (S(6) ring motif). This reduces the compound's polarity relative to its para-isomers, making it surprisingly soluble in moderately non-polar solvents like hot ethyl acetate.
- **Impurity Discrimination:**
 - 3-Nitrosalicylic acid (Starting Material): More polar; stays in aqueous/alcohol mother liquors.
 - 5-Nitro isomer: Lacks the specific steric crowding of the 3-nitro position; often more soluble in glacial acetic acid, allowing for separation.

Decision Matrix: Solvent Selection



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Figure 1: Logic flow for selecting the optimal recrystallization solvent system based on impurity profile.

Experimental Protocols

Protocol A: The "Green" Standard (Ethanol/Water)

Best for: Bulk purification, removal of unreacted 3-nitrosalicylic acid and inorganic salts.

Mechanism: The "like-dissolves-like" principle applies.^[1] The polar impurities (acids/salts) remain in the water-rich mother liquor, while the less polar nitrobenzamide crystallizes out upon cooling.

- **Dissolution:** Suspend the crude solid (10 g) in Ethanol (95%, 80 mL) in a round-bottom flask.
- **Heating:** Heat to reflux (approx. 78°C). If the solid does not dissolve completely, add Ethanol in 5 mL increments. Do not exceed 120 mL total volume.
- **Filtration (Hot):** If insoluble black specks remain (charcoal/dust), filter rapidly through a pre-warmed fluted filter paper or a heated sintered glass funnel.
- **Anti-Solvent Addition:** While maintaining a gentle boil, add deionized Water dropwise until a persistent turbidity (cloudiness) is observed.
- **Clarification:** Add just enough hot Ethanol (approx. 2-5 mL) to clear the solution.
- **Crystallization:** Remove from heat.
 - **Critical Step:** Allow to cool to room temperature slowly (over 2-3 hours) with gentle stirring. Rapid cooling traps impurities.
 - **Optional:** Chill in an ice bath (0-5°C) for 30 minutes to maximize yield.
- **Isolation:** Filter via vacuum (Buchner funnel).^[2] Wash the cake with cold 50% EtOH/Water (2 x 10 mL).
- **Drying:** Dry in a vacuum oven at 50°C for 6 hours.

Protocol B: The Isomer Scavenger (Glacial Acetic Acid)

Best for: Removing the 5-nitro isomer and achieving high chemical purity (>99%).

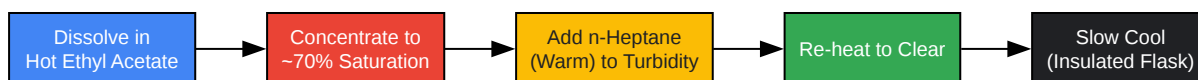
Mechanism: Nitro compounds often exhibit high solubility in hot acetic acid but steep solubility curves upon cooling. The 5-nitro isomer typically remains soluble in the acetic acid mother liquor due to less steric hindrance compared to the 3-nitro position.

- Preparation: Place crude material (5 g) in a flask with Glacial Acetic Acid (25 mL).
- Reflux: Heat to boiling (118°C). The solution should become clear and deep yellow/orange.
- Seeding (Recommended): Remove from heat. When the temperature drops to ~90°C, add a few seed crystals of pure **2-hydroxy-3-nitrobenzamide**.
 - Why? Nitro compounds are prone to "oiling out." Seeding provides a template for crystal growth, preventing the formation of an amorphous oil.
- Cooling: Allow to cool to room temperature undisturbed.
- Filtration: Filter the resulting needles.
- Washing: Crucial Step – Wash the cake with a small amount of cold acetic acid, followed immediately by copious amounts of water to remove acid traces.
- Drying: Requires prolonged drying (vacuum, 60°C, 12 hours) to remove trapped acetic acid.

Protocol C: Crystal Engineering (EtOAc / n-Heptane)

Best for: X-ray quality crystals (Prisms) and final "polishing."

Mechanism: This utilizes a liquid-liquid diffusion or slow evaporation technique (for X-ray) or standard anti-solvent precipitation (for bulk). This method was validated in crystallographic studies (see References).



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Figure 2: Workflow for Protocol C to obtain defined prismatic crystals.

- Dissolution: Dissolve 1 g of semi-pure material in minimal boiling Ethyl Acetate (~15-20 mL).
- Anti-Solvent: Slowly add n-Heptane (or Hexane) to the boiling solution until a slight cloudiness persists.
- Refinement: Add drops of EtOAc to clear the solution.
- Growth: Insulate the flask with foil or a towel and allow it to stand at room temperature for 24 hours. This promotes the formation of large, dense prisms rather than needles.

Analytical Validation & Troubleshooting

Validation Parameters

- HPLC Purity: Target >99.5% (Area %).
 - Column: C18; Mobile Phase: ACN/Water (0.1% Formic Acid).
- Melting Point: 224–226°C. Sharp range (<2°C) indicates high purity.
- ¹H NMR (DMSO-d₆): Check for absence of solvent peaks (EtOH: 1.05/3.44 ppm; AcOH: 1.91 ppm).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Oiling Out	Solution too concentrated or cooled too fast.	Re-heat to dissolve oil, add more solvent (10%), and seed at 10°C below BP.
Color Retention	Oxidation byproducts.	Use Activated Charcoal (1-2% w/w) during the hot filtration step in Protocol A.
Low Yield	Product too soluble in mother liquor.	Cool to 0°C; if using Method A, increase the Water:Ethanol ratio.

References

- Crystal Structure Validation
 - Tahir, M. N., et al. (2012). "**2-Hydroxy-3-nitrobenzamide**."[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Acta Crystallographica Section E, E68, o2447.
 - Note: Confirms the formation of prisms from Ethyl Acet
- Synthesis & Melting Point
 - US Patent 2005/0159596 A1. "Cyclic compounds and their use as complex ligands."
 - Note: Cites **2-Hydroxy-3-nitrobenzamide** (Compound 3)
- Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry. 5th Ed. Longman Scientific & Technical.
- Chemical Safety Data
 - PubChem Compound Summary for CID 76958, **2-Hydroxy-3-nitrobenzamide**.

Disclaimer: This protocol involves hazardous chemicals (Nitro compounds, organic solvents). All procedures must be performed in a fume hood with appropriate PPE.

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